

Application Note: Simultaneous Determination of Cadmium and Nickel by Stripping Voltammetry

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Compound of Interest

Compound Name: Cadmium;nickel

CAS No.: 12139-20-7

Cat. No.: B14708950

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Abstract

This application note details a sensitive and selective method for the simultaneous determination of cadmium (Cd) and nickel (Ni) in aqueous samples using stripping voltammetry. Cadmium is quantified using differential pulse anodic stripping voltammetry (DPASV), a technique known for its excellent sensitivity towards heavy metals. Due to the poor solubility of metallic nickel in mercury electrodes, its determination is achieved by differential pulse adsorptive stripping voltammetry (DPAdSV) with dimethylglyoxime (DMG) as a complexing agent.^[1] The protocol provides optimized parameters for sequential determination in the same sample, ensuring accurate and reproducible results for researchers in environmental monitoring, toxicology, and materials science.

Introduction

Cadmium and nickel are heavy metals of significant environmental and industrial concern due to their toxicity at trace levels. The simultaneous and accurate quantification of these metals is crucial for assessing water quality, ensuring food safety, and in various industrial processes.

Stripping voltammetry offers a cost-effective and highly sensitive alternative to traditional spectroscopic methods for trace metal analysis.[\[2\]](#)[\[3\]](#)

Anodic stripping voltammetry (ASV) is a powerful electrochemical technique for trace metal analysis, involving a preconcentration step where metal ions are reduced and amalgamated into a mercury electrode, followed by a stripping step where the metals are reoxidized.[\[2\]](#)[\[4\]](#) While ASV is well-suited for cadmium determination, nickel is not readily determined by this method.[\[1\]](#) Adsorptive stripping voltammetry (AdSV) overcomes this limitation by accumulating a metal-ligand complex onto the electrode surface before the stripping step.[\[1\]](#)[\[5\]](#) This application note provides a comprehensive protocol for the sequential determination of cadmium and nickel in a single sample by first using ASV for cadmium, followed by AdSV for nickel after adjusting the sample conditions.

Experimental Principle

The determination is carried out in two sequential steps:

- **Cadmium by DPASV:** In an acidic acetate buffer, cadmium ions (Cd^{2+}) are reduced and preconcentrated onto a mercury film electrode at a negative potential. The potential is then scanned in the positive direction, and the stripping current of cadmium is measured, which is proportional to its concentration.
- **Nickel by DPAdSV:** Following the cadmium measurement, the solution's pH is adjusted to alkaline conditions, and dimethylglyoxime (DMG) is added. The Ni(II) -DMG complex is then adsorbed onto the working electrode at a specific potential. The potential is subsequently scanned, and the reduction current of the adsorbed complex is measured, which is proportional to the nickel concentration.[\[1\]](#)

Apparatus and Reagents

- **Voltammetric Analyzer:** With a three-electrode system.
- **Working Electrode:** Hanging Mercury Drop Electrode (HMDE) or Mercury Film Electrode (MFE) on a glassy carbon electrode.
- **Reference Electrode:** Ag/AgCl (saturated KCl).

- Auxiliary Electrode: Platinum wire.[\[6\]](#)[\[7\]](#)
- Reagents: All reagents should be of analytical grade or higher.
 - Cadmium and Nickel standard solutions (1000 mg/L).
 - Acetate buffer (0.1 M, pH 4.6): Prepared from acetic acid and sodium acetate.[\[8\]](#)
 - Ammonia buffer (0.1 M, pH 9.2): Prepared from ammonia and ammonium chloride.[\[1\]](#)
 - Dimethylglyoxime (DMG) solution (e.g., $5 \times 10^{-5} \text{ mol L}^{-1}$).[\[1\]](#)
 - Ultrapure water.

Experimental Protocols

Standard Solution Preparation

Prepare working standard solutions of cadmium and nickel by serial dilution of the stock solutions with ultrapure water.

Voltammetric Determination of Cadmium (DPASV)

- Pipette 10 mL of the sample (or an appropriate aliquot diluted to 10 mL) into the voltammetric cell.
- Add 1 mL of 0.1 M acetate buffer (pH 4.6) to the cell.[\[8\]](#)
- Deaerate the solution by purging with high-purity nitrogen for 5-10 minutes.
- Deposition Step: Apply a deposition potential of -1.0 V vs. Ag/AgCl for a specified time (e.g., 60-300 s) with stirring.[\[9\]](#)
- Equilibration Step: Stop stirring and allow the solution to become quiescent for 10-30 seconds.[\[6\]](#)[\[10\]](#)
- Stripping Step: Scan the potential from -1.0 V to -0.3 V using a differential pulse waveform. Record the voltammogram. The cadmium peak appears at approximately -0.6 V.[\[11\]](#)

- Quantify the cadmium concentration using the standard addition method.

Voltammetric Determination of Nickel (DPAdSV)

- To the same solution in the voltammetric cell after cadmium determination, add ammonia buffer to adjust the pH to 9.2.
- Add a known concentration of DMG solution (e.g., to a final concentration of $5 \times 10^{-5} \text{ mol L}^{-1}$).^[1]
- Deaerate the solution again with nitrogen for 1-2 minutes.
- Accumulation Step: Apply an accumulation potential of -0.7 V vs. Ag/AgCl for a specified time (e.g., 120 s) with stirring.^[1]
- Equilibration Step: Stop stirring and allow the solution to become quiescent for 10 s.
- Stripping Step: Scan the potential from -0.7 V to -1.2 V using a differential pulse waveform. Record the voltammogram. The nickel-DMG peak appears at approximately -1.0 V.
- Quantify the nickel concentration using the standard addition method.

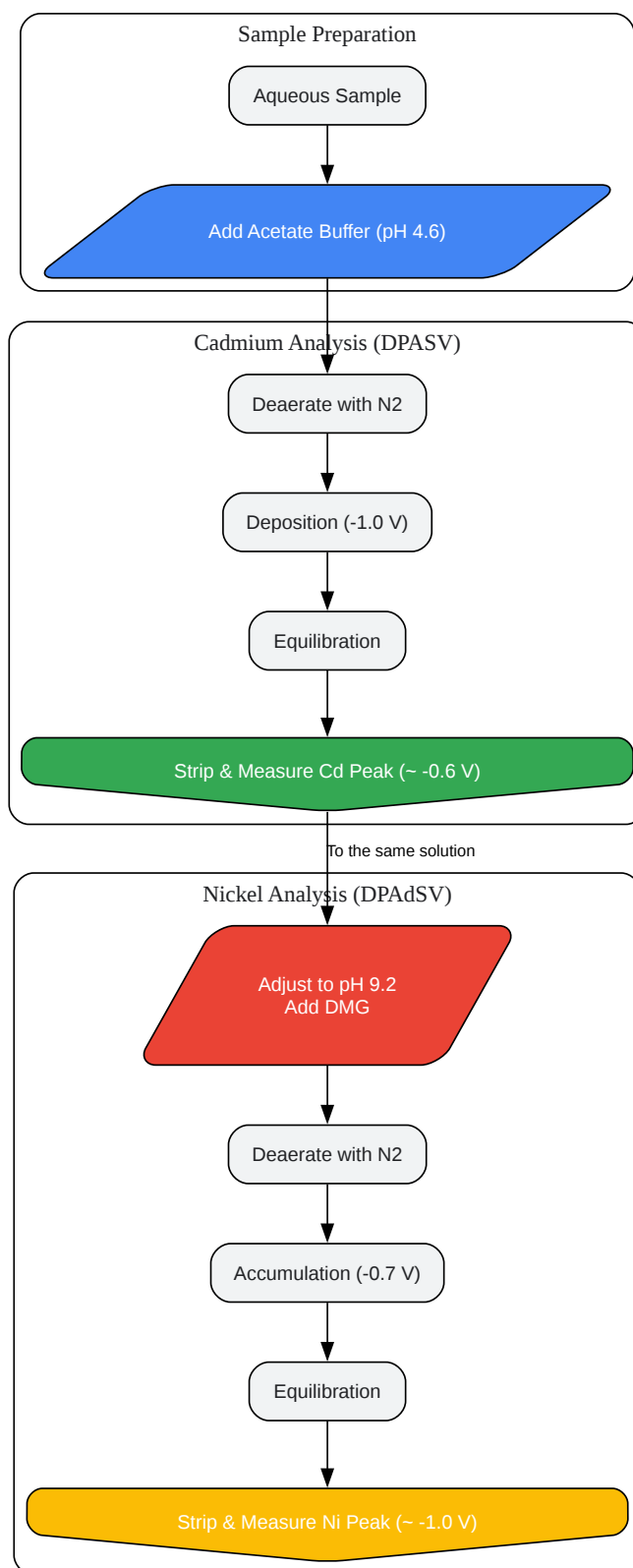
Data Presentation

The following table summarizes typical performance parameters for the determination of cadmium and nickel by stripping voltammetry based on literature data. Actual performance may vary depending on the specific instrumentation and experimental conditions.

Parameter	Cadmium (DPASV)	Nickel (DPAdSV)	Reference
Supporting Electrolyte	0.1 M Acetate Buffer	0.1 M Ammonia Buffer	[1][8]
pH	4.6	9.2	[1][8]
Complexing Agent	None	Dimethylglyoxime (DMG)	[1]
Deposition/Accumulation Potential	-1.0 V vs. Ag/AgCl	-0.7 V vs. Ag/AgCl	[1][9]
Deposition/Accumulation Time	60 - 300 s	120 s	[1][9]
Linear Range	1 - 100 µg/L	1.7 - 150 µg/L	[1][7]
Limit of Detection (LOD)	~0.1 µg/L	~0.5 µg/L	[1][7]

Mandatory Visualization

The following diagram illustrates the experimental workflow for the sequential determination of cadmium and nickel.



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Caption: Experimental workflow for the sequential determination of Cd and Ni.

Conclusion

The described stripping voltammetry methods provide a reliable and sensitive approach for the sequential determination of cadmium and nickel in aqueous samples. By employing DPASV for cadmium and DPAdSV for nickel, this protocol allows for the accurate quantification of both metals at trace levels. The methods are cost-effective, relatively fast, and can be implemented in most analytical laboratories equipped with a voltammetric analyzer. Proper optimization of experimental parameters is crucial for achieving the best analytical performance.

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References

- [1. mdpi.com \[mdpi.com\]](#)
- [2. Addressing the practicalities of anodic stripping voltammetry for heavy metal detection: a tutorial review - Analyst \(RSC Publishing\) DOI:10.1039/C9AN01437C \[pubs.rsc.org\]](#)
- [3. asdlib.org \[asdlib.org\]](#)
- [4. web.pdx.edu \[web.pdx.edu\]](#)
- [5. peacta.org \[peacta.org\]](#)
- [6. chem.libretexts.org \[chem.libretexts.org\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. electrochemsci.org \[electrochemsci.org\]](#)
- [10. liverpool.ac.uk \[liverpool.ac.uk\]](#)
- [11. mdpi.com \[mdpi.com\]](#)
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